

"literature review on 1-Bromo-4-phenoxybenzene-d5"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-4-phenoxybenzene-d5

Cat. No.: B1287799

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Technical Guide: 1-Bromo-4-phenoxybenzene-d5

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Bromo-4-phenoxybenzene-d5 is a deuterated analog of 1-bromo-4-phenoxybenzene. This stable isotope-labeled compound serves as an invaluable tool in analytical chemistry, particularly in mass spectrometry-based quantitative analysis. Its primary application is as an internal standard for the accurate determination of 1-bromo-4-phenoxybenzene and related compounds in complex matrices. The incorporation of five deuterium atoms on the phenoxy ring results in a distinct mass shift, allowing for clear differentiation from the unlabeled analyte while maintaining nearly identical chemical and physical properties. This guide provides a comprehensive overview of **1-Bromo-4-phenoxybenzene-d5**, including its properties, synthesis, and applications in research and drug development.

Chemical and Physical Properties

Summarized below are the key chemical and physical properties of **1-Bromo-4-phenoxybenzene-d5**. Data for the non-deuterated analog is also provided for comparison.

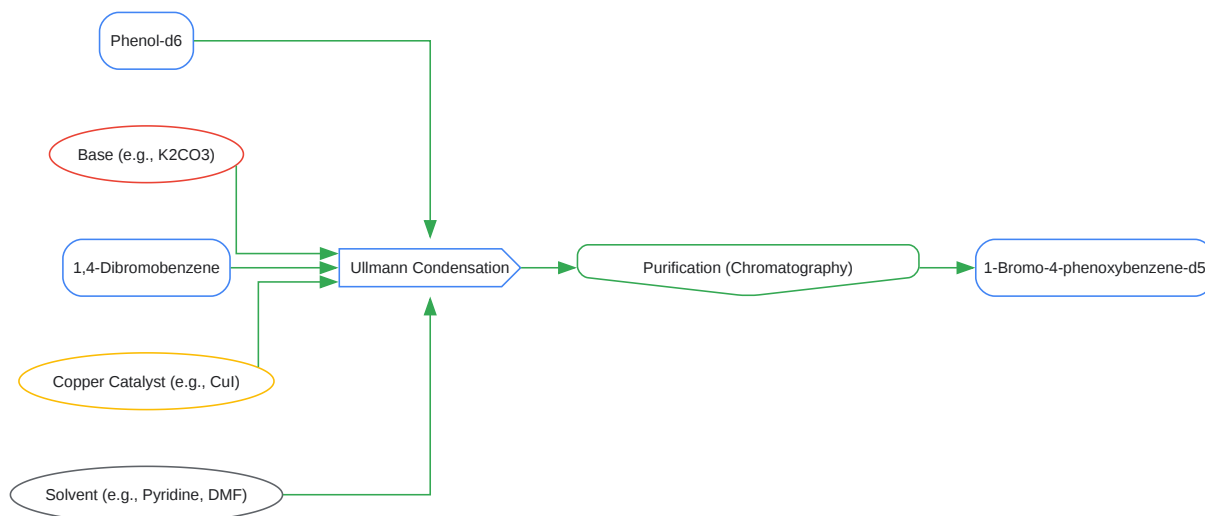
Property	1-Bromo-4-phenoxybenzene-d5	1-Bromo-4-phenoxybenzene
CAS Number	93951-83-8[1]	101-55-3
Molecular Formula	C ₁₂ H ₄ D ₅ BrO[1]	C ₁₂ H ₉ BrO
Molecular Weight	254.13 g/mol [1]	249.10 g/mol
Isotopic Purity	Typically ≥98% (user to verify with supplier)	N/A
Appearance	Off-white to white solid	White to off-white crystalline solid
Solubility	Soluble in most organic solvents (e.g., methanol, acetonitrile, dichloromethane)	Soluble in most organic solvents
Storage	Store at 2-8°C, protected from light	Store at room temperature

Synthesis

The synthesis of **1-Bromo-4-phenoxybenzene-d5** typically involves the coupling of a deuterated phenol with a brominated benzene derivative. While specific, detailed protocols for this exact compound are not readily available in published literature, a general synthetic approach can be outlined based on established methods for synthesizing diaryl ethers and deuterated aromatic compounds.

A common method is the Ullmann condensation, which involves the reaction of a phenoxide with an aryl halide in the presence of a copper catalyst. In this case, deuterated phenol (phenol-d6) would be reacted with 1,4-dibromobenzene.

General Synthetic Workflow:



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Caption: General workflow for the synthesis of **1-Bromo-4-phenoxybenzene-d5** via Ullmann condensation.

Experimental Protocol (General):

- **Deprotonation of Phenol-d6:** In a reaction vessel under an inert atmosphere, dissolve phenol-d6 in a suitable solvent such as pyridine or DMF. Add a base, for example, potassium carbonate, and stir the mixture to form the potassium phenoxide-d5 salt.
- **Ullmann Condensation:** To the mixture, add 1,4-dibromobenzene and a copper catalyst, such as copper(I) iodide. Heat the reaction mixture to a temperature typically ranging from 120 to 180°C and maintain for several hours until the reaction is complete, as monitored by TLC or GC-MS.
- **Work-up and Extraction:** After cooling to room temperature, the reaction mixture is typically quenched with a dilute acid solution and extracted with an organic solvent like ethyl acetate.

or dichloromethane. The organic layers are combined, washed with brine, and dried over anhydrous sodium sulfate.

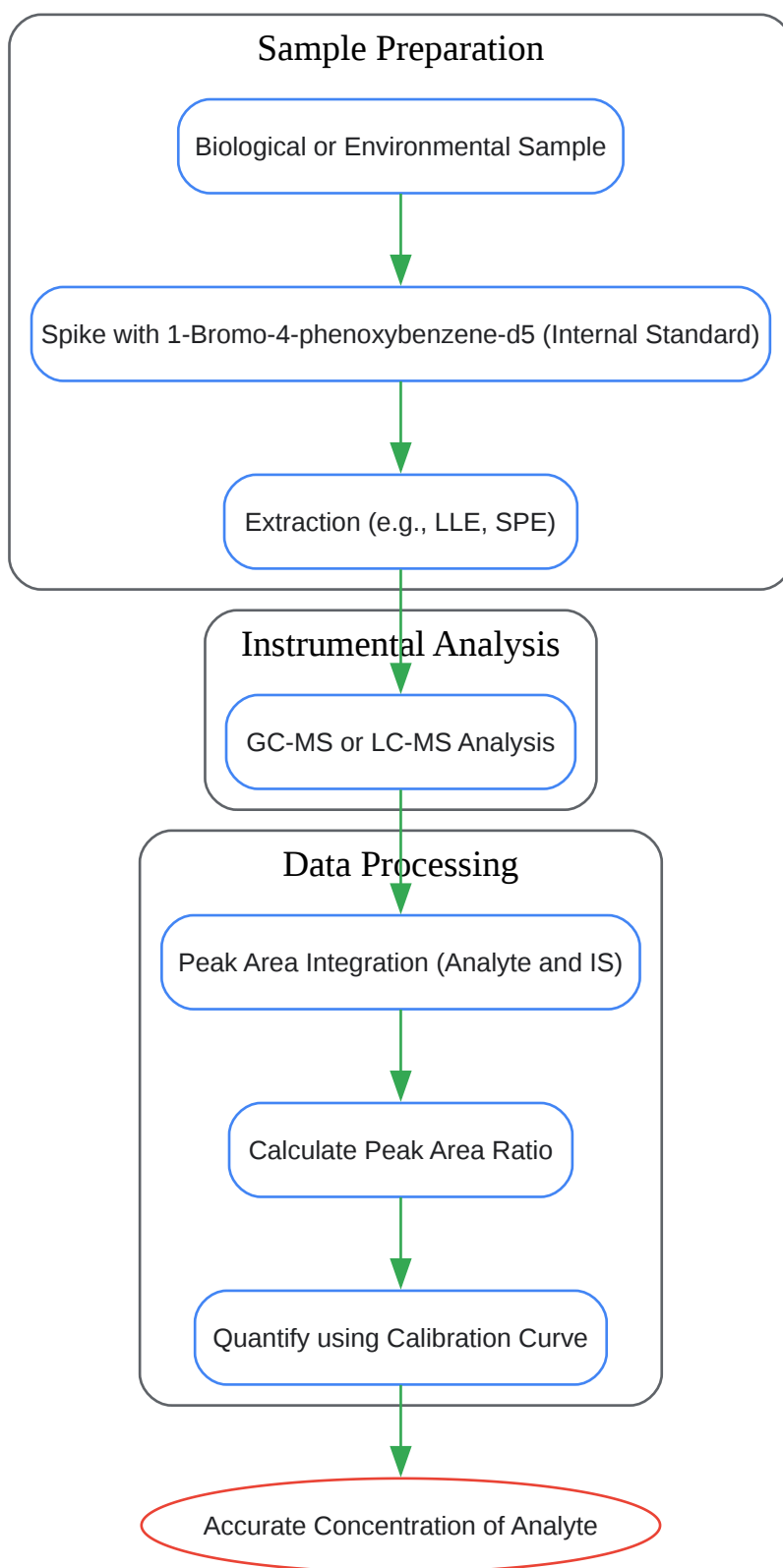
- Purification: The crude product is purified using column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexanes to yield pure **1-Bromo-4-phenoxybenzene-d5**.
- Characterization: The final product is characterized by ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its structure and assess its isotopic and chemical purity.

Applications in Quantitative Analysis

The primary role of **1-Bromo-4-phenoxybenzene-d5** is as an internal standard in quantitative analytical methods, most notably Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS). The use of a stable isotope-labeled internal standard is considered the gold standard in bioanalysis and environmental analysis as it effectively corrects for variability in sample preparation, injection volume, and matrix effects.

[2]

Workflow for Quantitative Analysis using **1-Bromo-4-phenoxybenzene-d5** as an Internal Standard:



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Caption: Workflow for quantitative analysis using **1-Bromo-4-phenoxybenzene-d5** as an internal standard.

Experimental Protocol: Quantification of 1-Bromo-4-phenoxybenzene in a Sample Matrix (General GC-MS Method)

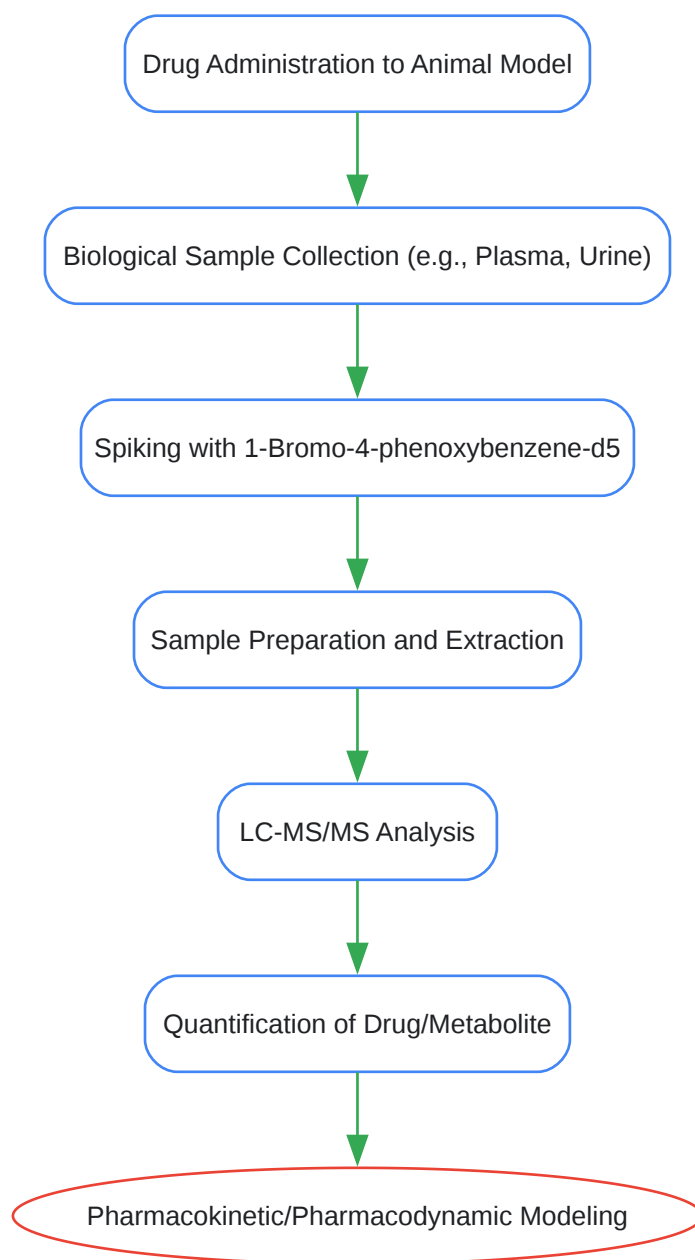
- Preparation of Standards and Samples:
 - Prepare a stock solution of **1-Bromo-4-phenoxybenzene-d5** in a suitable solvent (e.g., methanol) at a known concentration.
 - Prepare a series of calibration standards containing known concentrations of unlabeled 1-bromo-4-phenoxybenzene and a constant concentration of the **1-Bromo-4-phenoxybenzene-d5** internal standard.
 - For each unknown sample, add a precise volume of the internal standard stock solution.
- Sample Extraction:
 - Perform a liquid-liquid extraction (LLE) or solid-phase extraction (SPE) to isolate the analyte and internal standard from the sample matrix.
 - Evaporate the solvent and reconstitute the residue in a suitable solvent for GC-MS analysis.
- GC-MS Analysis:
 - GC Conditions (Typical):
 - Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness).
 - Injector Temperature: 280°C.
 - Oven Program: Start at 100°C, hold for 1 minute, ramp to 300°C at 15°C/min, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate.

- MS Conditions (Typical):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) to enhance sensitivity and selectivity.
 - Ions to Monitor:
 - 1-Bromo-4-phenoxybenzene (Analyte): m/z 248, 250 (molecular ions), and a characteristic fragment ion.
 - **1-Bromo-4-phenoxybenzene-d5** (Internal Standard): m/z 253, 255 (molecular ions), and a corresponding fragment ion.
- Data Analysis:
 - Integrate the peak areas of the selected ions for both the analyte and the internal standard.
 - Calculate the ratio of the analyte peak area to the internal standard peak area for all standards and samples.
 - Construct a calibration curve by plotting the peak area ratio against the concentration of the analyte for the calibration standards.
 - Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios on the calibration curve.

Use in Drug Development

In drug discovery and development, understanding the metabolic fate of a new chemical entity is crucial. Deuterated compounds can be used in drug metabolism and pharmacokinetic (DMPK) studies. While **1-Bromo-4-phenoxybenzene-d5** is primarily an internal standard, the principles of its use are central to these studies. If 1-bromo-4-phenoxybenzene were a drug candidate or a metabolite, the deuterated standard would be essential for its accurate quantification in biological fluids and tissues.

Logical Relationship in a DMPK Study:



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Caption: Role of an internal standard like **1-Bromo-4-phenoxybenzene-d5** in a typical DMPK study workflow.

Conclusion

1-Bromo-4-phenoxybenzene-d5 is a critical analytical tool for researchers in various scientific disciplines. Its utility as an internal standard ensures the accuracy and reliability of quantitative data, which is fundamental for regulatory submissions and sound scientific conclusions. This

guide has provided an overview of its properties, synthesis, and applications, offering a valuable resource for its effective implementation in the laboratory.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. The Value of Deuterated Internal Standards - KCAS Bio [kcasbio.com]
- To cite this document: BenchChem. ["literature review on 1-Bromo-4-phenoxybenzene-d5"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1287799#literature-review-on-1-bromo-4-phenoxybenzene-d5]

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